

3-Chloro-5-hydroxybenzaldehyde chemical properties.

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxybenzaldehyde

CAS No.: 1829-33-0

Cat. No.: B112157

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An In-depth Technical Guide to 3-Chloro-5-hydroxybenzaldehyde

Abstract: This technical guide provides a comprehensive overview of **3-Chloro-5-hydroxybenzaldehyde** (CAS No: 1829-33-0), a pivotal substituted aromatic aldehyde. This document delves into its core chemical and physical properties, details a robust laboratory-scale synthesis protocol, explores its characteristic reactivity, and outlines its spectroscopic signature for unambiguous identification. Furthermore, it highlights its significance as a versatile building block in the realms of medicinal chemistry and drug development. This guide is intended for researchers, synthetic chemists, and drug development professionals who require a detailed, practical understanding of this compound.

Core Compound Identification and Structure

3-Chloro-5-hydroxybenzaldehyde is a disubstituted aromatic aldehyde. The benzene ring is functionalized with three key groups: an aldehyde (-CHO), a hydroxyl (-OH), and a chlorine (-Cl) atom. The substituents are arranged in a 1,3,5- (or meta-) substitution pattern. This specific arrangement of electron-withdrawing (aldehyde, chlorine) and electron-donating (hydroxyl) groups dictates the molecule's unique reactivity and chemical behavior.

The structural formula and key identifiers are summarized below.



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Caption: Workflow for the synthesis of **3-Chloro-5-hydroxybenzaldehyde**.

Experimental Protocol: Demethylation of 3-Chloro-5-methoxybenzaldehyde

[1]

- Step 1: Reaction Setup
 - Dissolve 3-chloro-5-methoxybenzaldehyde (1.0 eq, e.g., 22.8 g, 134 mmol) in anhydrous dichloromethane (DCM, approx. 250 mL) in a round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet. [1] * Cool the solution to 0°C using an ice-water bath. [1]
- Step 2: Reagent Addition
 - Slowly add boron tribromide (1.25 eq, e.g., 15.8 mL, 167 mmol) dropwise to the stirred solution over a period of 15 minutes. [1]Causality Note: Slow, cooled addition is critical to control the exothermic reaction and prevent side-product formation.
- Step 3: Reaction
 - After the addition is complete, continue to stir the reaction mixture at 0°C for an additional 2 hours to ensure the demethylation goes to completion. [1]
- Step 4: Quenching and Workup
 - Carefully quench the reaction by slowly adding water (50 mL). [1]Safety Note: The quenching of BBr₃ is highly exothermic and releases HBr gas. This must be done slowly and in a well-ventilated fume hood.

- Transfer the mixture to a separatory funnel and extract the product into diethyl ether (2 x 100 mL). [1] * Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product. [1]
- Step 5: Purification and Validation
 - Purify the crude residue by silica gel column chromatography using a hexane:ethyl acetate (e.g., 4:1) eluent system. [1] * Combine the fractions containing the desired product and evaporate the solvent to yield pure **3-chloro-5-hydroxybenzaldehyde**. [1] * Confirm the product identity using ¹H NMR spectroscopy. The expected signals in CDCl₃ are: δ 9.85 (s, 1H, -CHO), 7.35 (s, 1H, Ar-H), 7.20 (s, 1H, Ar-H), 7.10 (s, 1H, Ar-H). [1]

Chemical Reactivity and Applications

The reactivity of **3-Chloro-5-hydroxybenzaldehyde** is governed by its three functional groups. This trifunctional nature makes it a highly valuable and versatile building block in organic synthesis.

- **Aldehyde Group:** The aldehyde is the primary site for nucleophilic addition and condensation reactions. It can be readily oxidized to a carboxylic acid or reduced to a primary alcohol. It is also a key handle for forming Schiff bases (imines) or for use in reactions like the Wittig or Henry reactions to build molecular complexity.
- **Hydroxyl Group:** The phenolic hydroxyl group is acidic and can be deprotonated to form a phenoxide, which is a potent nucleophile for O-alkylation or O-acylation reactions. It also strongly activates the aromatic ring towards electrophilic substitution, directing incoming electrophiles to the ortho and para positions (positions 2, 4, and 6).
- **Aromatic Ring & Chlorine:** The combined electronic effects of the substituents influence the reactivity of the benzene ring. The hydroxyl group is strongly activating, while the chlorine and aldehyde groups are deactivating. This electronic profile can be exploited for selective electrophilic or nucleophilic aromatic substitution reactions under specific conditions.

Applications in Drug Discovery and Medicinal Chemistry

Substituted benzaldehydes are foundational scaffolds in medicinal chemistry. The presence of chlorine is particularly significant, as halogenation is a common strategy to modulate a drug

candidate's metabolic stability, lipophilicity, and binding affinity. [2]**3-Chloro-5-hydroxybenzaldehyde** serves as an intermediate in the synthesis of more complex bioactive molecules. [3]Its utility has been demonstrated in the creation of compounds with potential therapeutic applications, including building blocks for novel enzyme inhibitors and receptor modulators. [3]

Spectroscopic Characterization

Unambiguous characterization is essential for confirming the identity and purity of the synthesized compound.

Spectroscopy Type	Expected Characteristics
¹ H NMR	In CDCl ₃ , characteristic peaks are expected for the aldehydic proton (~δ 9.8 ppm), the phenolic proton (variable, broad), and the three aromatic protons in the region of δ 7.0-7.5 ppm. [1]The aldehydic proton's significant downfield shift is due to the deshielding effect of the carbonyl group.
¹³ C NMR	Expect signals for the aldehydic carbon (~190 ppm), the carbon bearing the hydroxyl group (~155-160 ppm), the carbon bearing the chlorine atom (~135 ppm), and other aromatic carbons (~115-130 ppm).
Infrared (IR)	Key vibrational bands include a broad O-H stretch (~3200-3400 cm ⁻¹), a strong C=O stretch for the aldehyde (~1680-1700 cm ⁻¹), and C=C stretching bands for the aromatic ring (~1450-1600 cm ⁻¹).
Mass Spectrometry (MS)	The mass spectrum will show a molecular ion peak (M ⁺) and a characteristic M+2 peak with approximately one-third the intensity of the M ⁺ peak, which is indicative of the presence of a single chlorine atom (due to the natural abundance of the ³⁵ Cl and ³⁷ Cl isotopes). Predicted m/z for [M+H] ⁺ is 157.00508.

Safety and Handling

3-Chloro-5-hydroxybenzaldehyde is classified as a hazardous substance and must be handled with appropriate precautions in a laboratory setting. [4][5]

- Hazard Statements:
 - H302: Harmful if swallowed. [4][5] * H315: Causes skin irritation. [4][5] * H319: Causes serious eye irritation. [4][5] * H335: May cause respiratory irritation. [4][5] * GHS Pictogram:

GHS07 (Exclamation Mark). [4]* Precautionary Measures:

- Handle only in a well-ventilated area, preferably a chemical fume hood. [6] * Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. [7] * Avoid breathing dust. [6] * Wash hands thoroughly after handling. [7] * Store in a tightly sealed container in a cool, dry place under nitrogen. [4]

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